

Cross-Validation of SU-11752 Activity: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: SU-11752

Cat. No.: B15620029

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **SU-11752**'s activity in various assays. The data presented herein is collated from publicly available scientific literature and product specifications.

SU-11752 has been identified as a potent inhibitor of the DNA-dependent protein kinase (DNA-PK), a critical enzyme in the non-homologous end joining (NHEJ) pathway for repairing DNA double-strand breaks.^[1] Its selectivity and mechanism of action make it a valuable tool for research in DNA damage response and a potential candidate for further development as a sensitizer to radiotherapy.^{[1][2]} This guide cross-validates its activity by comparing its inhibitory concentrations in biochemical and cellular assays, and provides detailed experimental protocols for researchers looking to evaluate **SU-11752** or similar compounds.

Quantitative Comparison of Inhibitory Activity

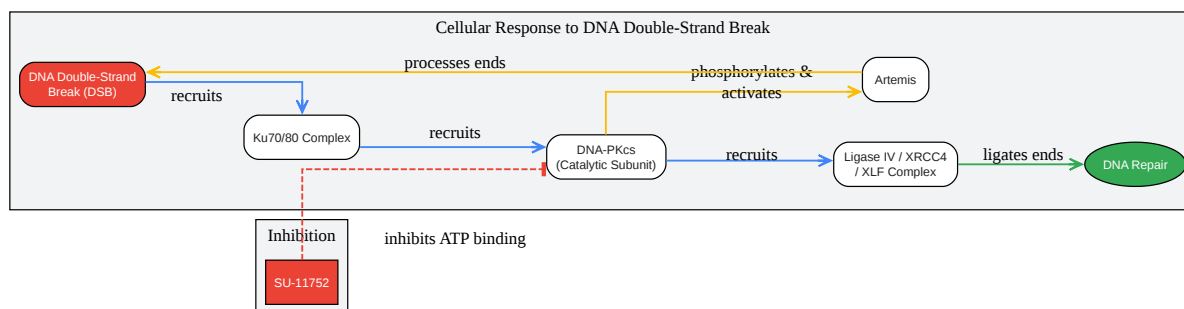
The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values for **SU-11752** against its primary target, DNA-PK, and a related kinase, PI3K. For comparative purposes, data for Wortmannin, a well-characterized PI3K and DNA-PK inhibitor, is also included.

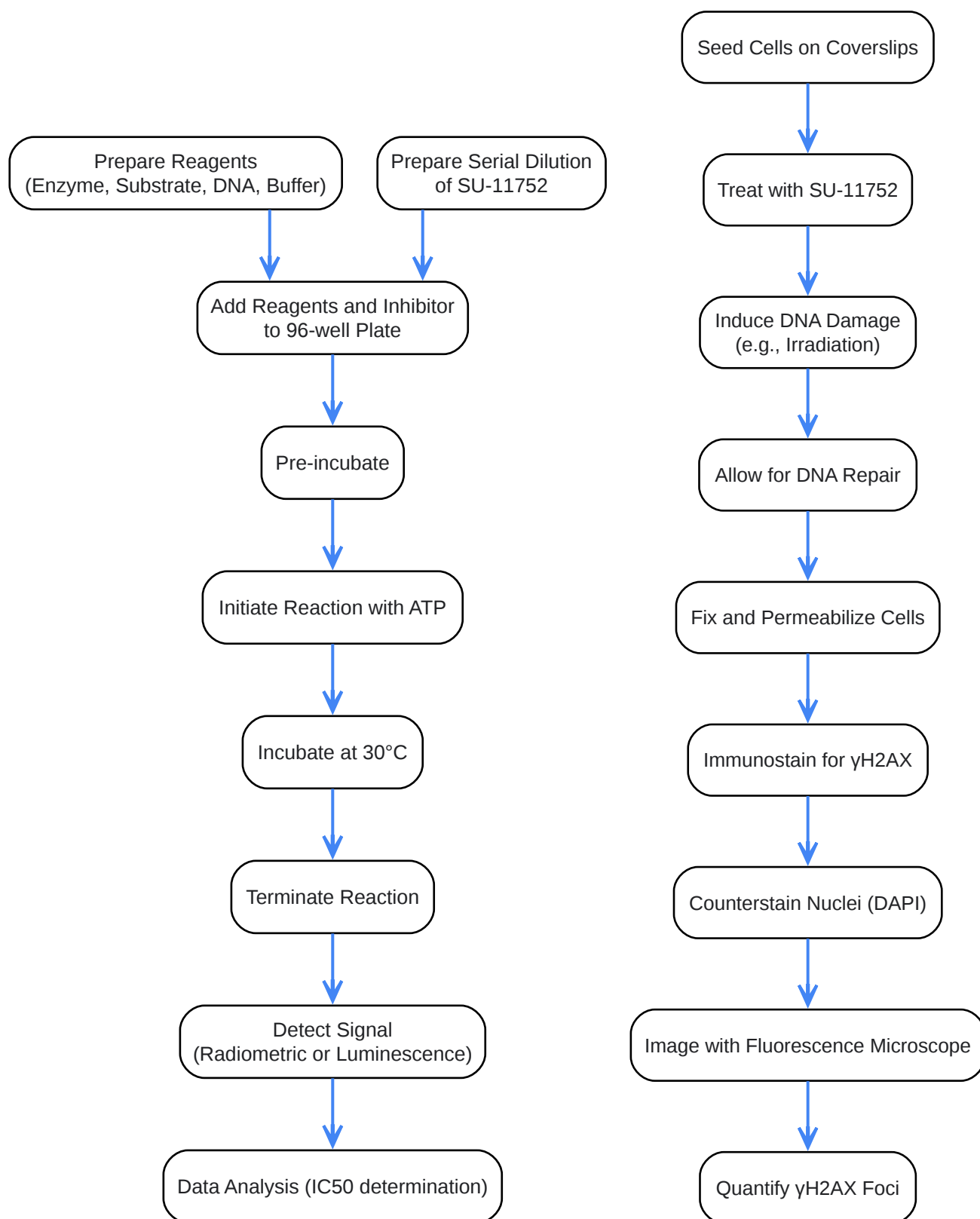
Compound	Target	Assay Type	IC50	Reference
SU-11752	DNA-PK	Biochemical	0.13 μ M (130 nM)	[2] [3]
SU-11752	PI3K p110 γ	Biochemical	1.1 μ M	[2]
Wortmannin	DNA-PK	Biochemical	16 nM	[4]
Wortmannin	DNA-PK	Biochemical	120 nM	[5]
Wortmannin	PI3K	Biochemical	~3 nM	[6] [7]
Wortmannin	PI3K	Biochemical	2 - 4 nM	[8]

Note: IC50 values can vary between different experimental setups, including the specific assay conditions and reagents used.

Signaling Pathway Inhibition

SU-11752 exerts its effect by inhibiting the DNA-PK-mediated signaling pathway, which is a cornerstone of the non-homologous end joining (NHEJ) mechanism for repairing DNA double-strand breaks (DSBs). The diagram below illustrates this pathway and the point of inhibition by **SU-11752**.





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